

2-(Furan-2-yl)-2-oxoacetaldehyde chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoacetaldehyde

Cat. No.: B102937

[Get Quote](#)

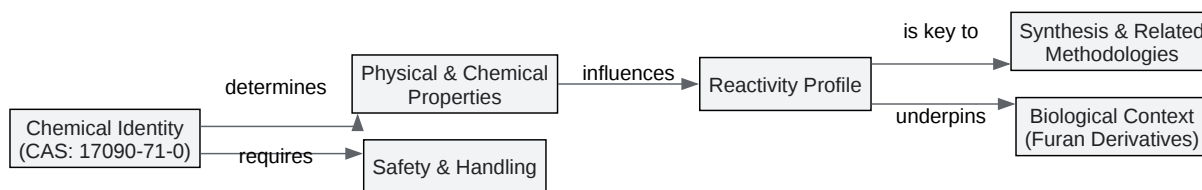
Chemical Identity and Physical Properties

2-(Furan-2-yl)-2-oxoacetaldehyde, with CAS Number 17090-71-0, is a solid organic compound featuring a furan ring substituted with a glyoxal group.^{[1][2]} Its core structure consists of an aldehyde and a ketone, making it a reactive bifunctional molecule. It is typically supplied as a yellow solid.^[2]

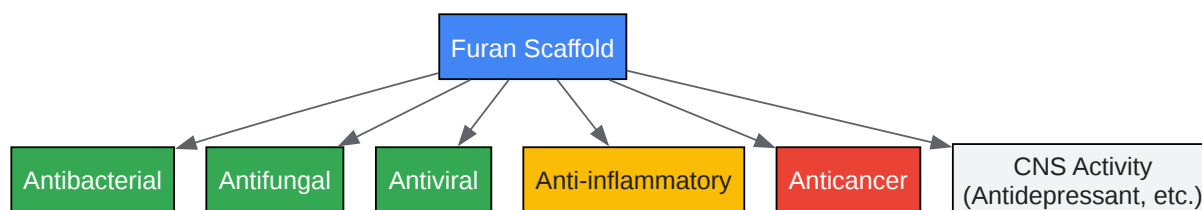
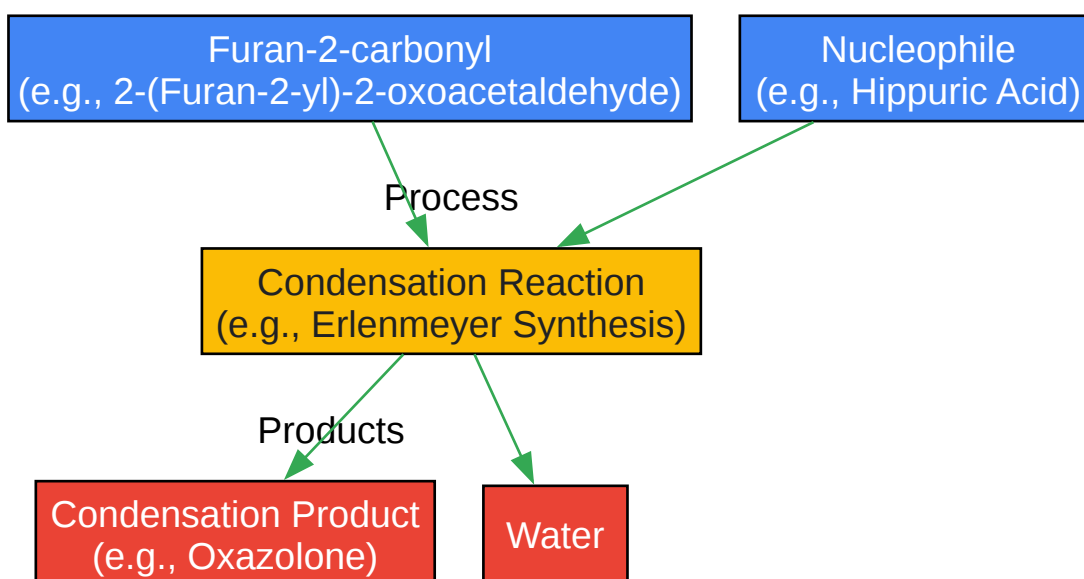
Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	17090-71-0	^{[1][2][3]}
Molecular Formula	C ₆ H ₄ O ₃	^{[1][2]}
Molecular Weight	124.09 g/mol	^[1]
Physical State	Solid	^[2]
Appearance	Yellow solid	^[2]
Melting Point	68-70 °C	^[2]
SMILES Code	O=CC(=O)C1=CC=CO1	^[1]
InChI Key	InChI=1S/C6H4O3/c7-4-5(8)6-2-1-3-9-6/h1-4H	^[4]

| Storage Conditions | Inert atmosphere, 2-8°C, Desiccated [\[\[1\]\[2\]\[4\]](#) |



Reactants



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 17090-71-0|2-(Furan-2-yl)-2-oxoacetaldehyde|BLD Pharm [bldpharm.com]
- 2. hoffmanchemicals.com [hoffmanchemicals.com]
- 3. glpbio.com [glpbio.com]
- 4. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [2-(Furan-2-yl)-2-oxoacetaldehyde chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102937#2-furan-2-yl-2-oxoacetaldehyde-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com